

Technical Guide: Physical Properties of 3-Methyldihydro-2H-pyran-4(3H)-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyldihydro-2H-pyran-4(3H)-one

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3-Methyldihydro-2H-pyran-4(3H)-one**, a heterocyclic ketone of interest in synthetic organic chemistry. The information is presented to support research, development, and quality control activities.

Core Physical Properties

The physical characteristics of a compound are critical for its handling, application, and integration into synthetic pathways. The table below summarizes the available quantitative data for **3-Methyldihydro-2H-pyran-4(3H)-one**.

Property	Value	Reference
CAS Number	119124-53-7	[1][2]
Molecular Formula	C ₆ H ₁₀ O ₂	[1][2]
Molecular Weight	114.14 g/mol	[1][2]
Boiling Point	175 °C	[3]
Density	1.001 g/cm ³	[1][3]
Flash Point	64 °C	[3]
Appearance	Colorless to light yellow liquid	[3]
Storage Temperature	2-8°C	[3]

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail the standard experimental methodologies for measuring the key physical properties of a liquid organic compound like **3-Methyldihydro-2H-pyran-4(3H)-one**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of a small sample of an organic liquid is the capillary method.

Apparatus:

- Thiele tube or a similar heating bath (e.g., aluminum block)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube, sealed at one end

- Heat source (e.g., Bunsen burner or hot plate)

Procedure:

- A small amount of the liquid sample is placed into the fusion tube.
- The capillary tube is placed into the fusion tube with its open end submerged in the liquid.
- The fusion tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube or heating block.
- The apparatus is heated gently and slowly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^{[4][5][6]}

Determination of Density

The density of a liquid is its mass per unit volume. It is a characteristic property that can be used to identify a substance and assess its purity.

Apparatus:

- Volumetric flask (e.g., 10 mL or 25 mL)
- Analytical balance
- Pipette

Procedure:

- An empty, clean, and dry volumetric flask is weighed accurately on an analytical balance.

- The liquid sample is carefully added to the volumetric flask up to the calibration mark using a pipette.
- The filled volumetric flask is weighed again.
- The mass of the liquid is determined by subtracting the mass of the empty flask from the mass of the filled flask.
- The density is calculated by dividing the mass of the liquid by the volume of the flask.^{[7][8][9]}

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The principle of "like dissolves like" is a useful guideline.

Apparatus:

- Test tubes
- Graduated cylinder or pipette
- Spatula
- Vortex mixer (optional)

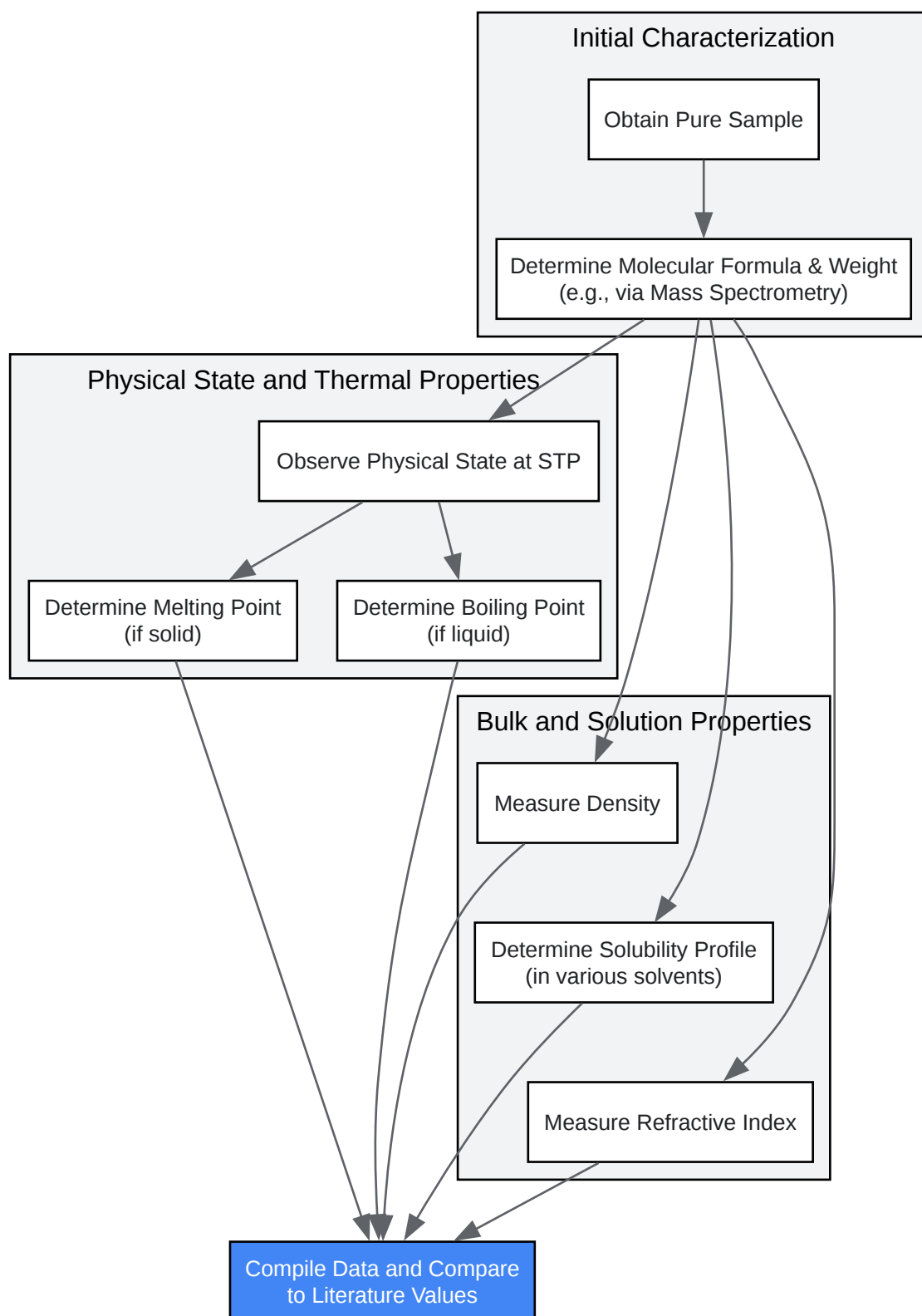
Procedure:

- A small, measured amount of the solute (e.g., 10 mg) is placed in a test tube.
- A measured volume of the solvent (e.g., 1 mL) is added to the test tube.
- The mixture is agitated vigorously for a set period (e.g., 60 seconds) by shaking or using a vortex mixer.
- The mixture is then observed to determine if the solute has completely dissolved. If the solute is a liquid, the miscibility is observed.
- If the substance dissolves, it is recorded as soluble in that solvent. If it does not dissolve, it is recorded as insoluble. This process can be repeated with a range of polar and non-polar

solvents to create a solubility profile.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of the physical properties of a novel or uncharacterized organic compound.



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Workflow for Physical Property Determination

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 3-Methyldihydro-2H-pyran-4(3H)-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b174769#3-methyldihydro-2h-pyran-4-3h-one-physical-properties]

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